

Essential Safety and Operational Guide for Handling IMM-02

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Compound of Interest

Compound Name: *imm-02*

Cat. No.: *B608081*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **IMM-02**, a small molecule agonist of mammalian Diaphanous (mDia)-related formins. Given that a comprehensive Safety Data Sheet (SDS) for **IMM-02** is not publicly available, this guidance is predicated on established best practices for handling novel or uncharacterized small molecule inhibitors in a laboratory environment. **IMM-02** should be treated as a potentially hazardous substance of unknown toxicity. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

Compound Data

Chemical Name: N¹-(tert-butyl)-2-[1-(3,5-difluoro-2-hydroxyphenyl)ethylidene]hydrazine-1-carbothioamide

CAS Number: 218929-99-8

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₇ F ₂ N ₃ OS	DC Chemicals
Molecular Weight	317.36 g/mol	DC Chemicals
IC ₅₀ (DID-DAD Binding)	99 nM	AACR Journals
Appearance	Solid powder (presumed)	General knowledge
Storage	Store at -20°C or -80°C	General lab practice

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **IMM-02** to determine the appropriate level of PPE. The following represents the minimum required PPE:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and airborne particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood.	Minimizes inhalation exposure to the solid compound or aerosols.

Operational Plan: Step-by-Step Handling Protocol

- Preparation and Weighing:
 - All handling of solid **IMM-02** must be conducted within a certified chemical fume hood to prevent inhalation of the powder.

- Use appropriate tools for weighing, such as a microbalance, and handle with care to avoid generating dust.
- Disposable weigh paper or boats should be used and disposed of as solid hazardous waste.
- Solution Preparation:
 - Prepare solutions within the chemical fume hood.
 - Clearly label all solutions with the compound name (**IMM-02**), concentration, solvent, and date of preparation.
 - Store stock solutions in tightly sealed containers at the recommended temperature (-20°C or -80°C).
- Experimental Use:
 - When using solutions of **IMM-02**, continue to wear all required PPE.
 - Avoid direct contact with the skin and eyes.
 - Work in a well-ventilated area.

Disposal Plan

The disposal of **IMM-02** and all associated waste must be managed through your institution's hazardous waste program. Do not dispose of this compound down the drain or in regular trash.

Waste Stream	Disposal Procedure
Solid Waste	All materials contaminated with IMM-02 (e.g., pipette tips, gloves, weigh paper, tubes) must be collected in a designated, clearly labeled hazardous waste container for solids.
Liquid Waste	All solutions containing IMM-02 (e.g., unused stock solutions, experimental solutions) must be collected in a designated, leak-proof hazardous waste container compatible with the solvent used.
Sharps Waste	Any needles or other sharps contaminated with IMM-02 should be disposed of in a designated sharps container for hazardous chemical waste.

Spill Response Plan

In the event of a spill, treat it as a hazardous incident and follow your institution's established procedures.

- **Evacuate:** Immediately evacuate the affected area.
- **Notify:** Inform your supervisor and your institution's EHS department.
- **Secure:** Prevent entry into the spill area.
- **Cleanup:** Only trained personnel with appropriate PPE should perform the cleanup.
 - For small powder spills, gently cover with a damp paper towel to avoid raising dust and then use an appropriate absorbent material.
 - For liquid spills, use a chemical spill kit with absorbent pads.
 - All cleanup materials must be disposed of as hazardous waste.

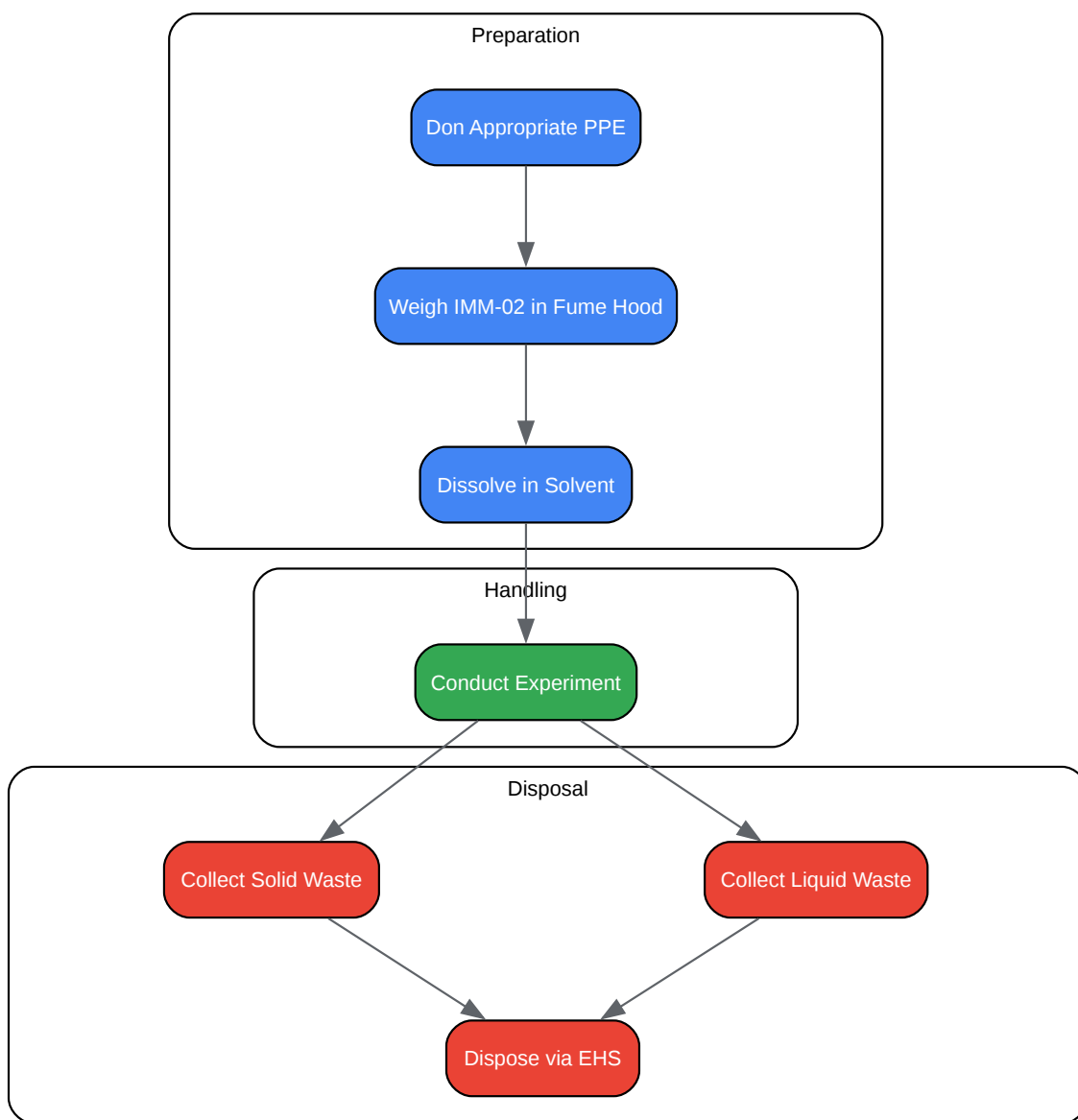
Experimental Protocols Cited

The IC₅₀ value presented in this document is derived from in-vitro experiments assessing the inhibition of the DID-DAD (Diaphanous Inhibitory Domain - Diaphanous Autoregulatory Domain) interaction. A common method for such an assay is a Fluorescence Polarization (FP) assay.

General Methodology for a DID-DAD FP Assay:

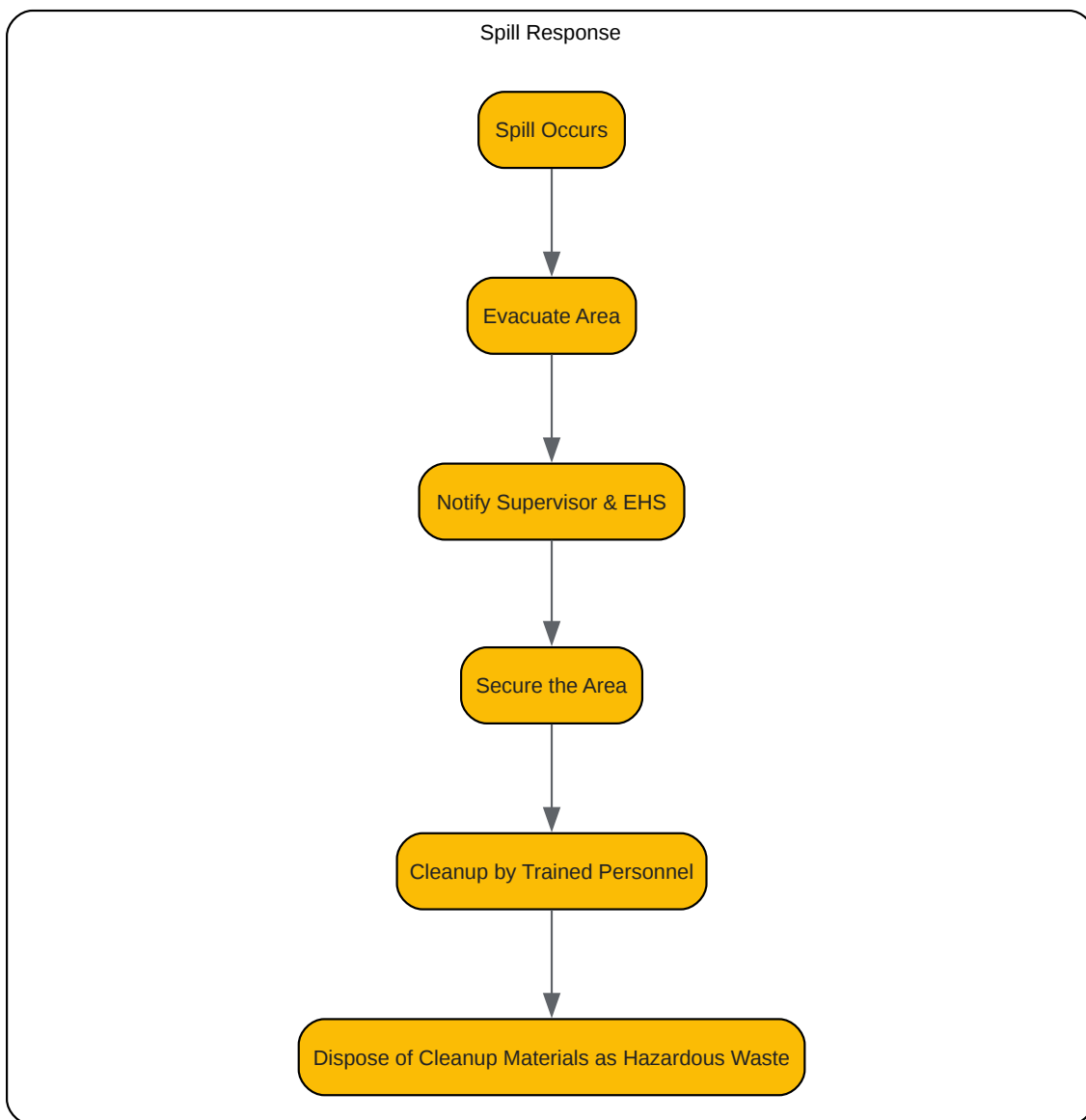
- Reagents:
 - Fluorescently labeled DAD peptide.
 - Recombinant DID protein.
 - Assay buffer.
 - **IMM-02** serially diluted in an appropriate solvent (e.g., DMSO).
- Procedure:
 - Add the fluorescently labeled DAD peptide and recombinant DID protein to the wells of a microplate.
 - Add the serially diluted **IMM-02** to the wells.
 - Incubate the plate at room temperature for a specified period to allow the binding to reach equilibrium.
 - Measure the fluorescence polarization of each well using a plate reader.
- Data Analysis:
 - The fluorescence polarization values are plotted against the logarithm of the **IMM-02** concentration.
 - The data is fitted to a sigmoidal dose-response curve to determine the IC₅₀ value, which is the concentration of **IMM-02** that inhibits 50% of the DID-DAD binding.

Visualizations



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Caption: Workflow for the safe handling and disposal of **IMM-02**.



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Caption: Logical workflow for responding to an **IMM-02** spill.

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling IMM-02]. BenchChem, [2025]. [Online PDF]. Available at:

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